

Boc-Thr(Fmoc-Val)-OH: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Boc-Thr(Fmoc-Val)-OH*

Cat. No.: *B558050*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-Thr(Fmoc-Val)-OH is a crucial building block in solid-phase peptide synthesis (SPPS), enabling the precise incorporation of threonine and valine residues into complex peptide chains. The stability of this dipeptide derivative is paramount to ensure the integrity and purity of the final synthetic peptide. This technical guide provides an in-depth overview of the stability profile of **Boc-Thr(Fmoc-Val)-OH**, recommended storage conditions, and detailed experimental protocols for its stability assessment.

Chemical Properties

A foundational understanding of the chemical properties of **Boc-Thr(Fmoc-Val)-OH** is essential for its proper handling and application.

Property	Value
CAS Number	887707-95-1
Molecular Formula	C ₂₉ H ₃₆ N ₂ O ₈
Molecular Weight	540.61 g/mol
Appearance	White to off-white powder
Purity (HPLC)	≥98%
Melting Point	88 - 97 °C

Recommended Storage Conditions

Proper storage is critical to maintain the chemical integrity of **Boc-Thr(Fmoc-Val)-OH** and prevent degradation. The following conditions are recommended based on supplier data sheets.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

For optimal stability, it is imperative to store the compound in a tightly sealed container in a dry and well-ventilated area, away from heat and sources of ignition.[\[1\]](#)

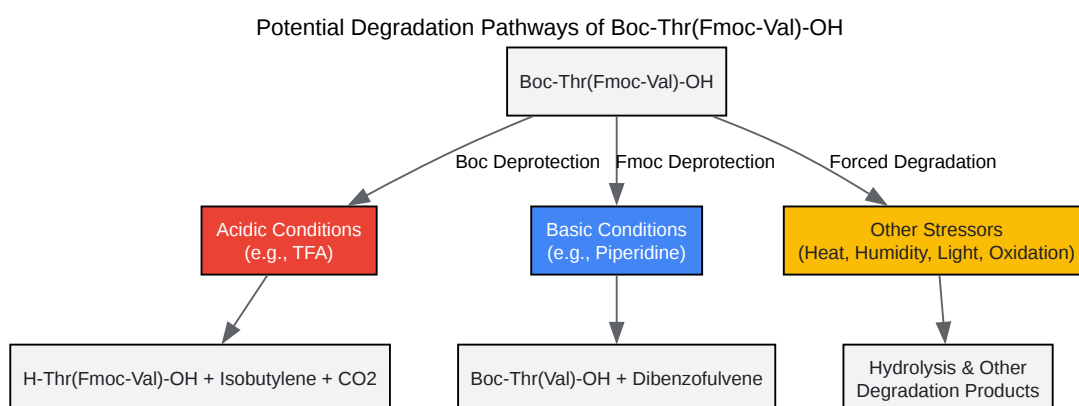
Potential Degradation Pathways

The chemical structure of **Boc-Thr(Fmoc-Val)-OH**, featuring both a tert-butyloxycarbonyl (Boc) and a 9-fluorenylmethyloxycarbonyl (Fmoc) protecting group, dictates its primary degradation pathways. These groups are susceptible to cleavage under specific conditions.

The Boc group is labile to acid.[2] Degradation can occur in the presence of strong acids, leading to the formation of a free amine, isobutylene, and carbon dioxide.

The Fmoc group is labile to basic conditions.[3] Exposure to bases, such as piperidine (commonly used in SPPS), will cleave the Fmoc group, generating a free amine and dibenzofulvene.

Additionally, like many complex organic molecules, **Boc-Thr(Fmoc-Val)-OH** may be susceptible to degradation under conditions of high heat, humidity, and exposure to light, as well as oxidative stress. These factors can lead to hydrolysis of the ester linkage or other modifications.



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Caption: Potential degradation pathways of **Boc-Thr(Fmoc-Val)-OH** under acidic, basic, and other stress conditions.

Experimental Protocols for Stability Assessment

To comprehensively evaluate the stability of **Boc-Thr(Fmoc-Val)-OH**, a series of forced degradation studies and a stability-indicating analytical method are required.

Forced Degradation Studies

Forced degradation studies are designed to accelerate the degradation of a substance to identify potential degradation products and pathways.^[4]

1. Thermal Stress Testing:

- Protocol: Accurately weigh 10 mg of **Boc-Thr(Fmoc-Val)-OH** into a clean, dry glass vial.
- Place the vial in a calibrated oven at a constant temperature of 60°C.
- Withdraw samples at predetermined time points (e.g., 24, 48, 72, 96, and 120 hours).
- Dissolve the samples in a suitable solvent (e.g., acetonitrile/water mixture) to a final concentration of 1 mg/mL for HPLC analysis.

2. Humidity Stress Testing:

- Protocol: Accurately weigh 10 mg of **Boc-Thr(Fmoc-Val)-OH** into a clean, dry glass vial.
- Place the open vial in a humidity chamber set to 25°C and 90% relative humidity.
- Withdraw samples at the same time points as for thermal stress testing.
- Prepare samples for HPLC analysis as described above.

3. Photostability Testing:

- Protocol: Accurately weigh 10 mg of **Boc-Thr(Fmoc-Val)-OH** and spread it thinly in a shallow, transparent glass dish.
- Place the dish in a photostability chamber, exposing it to a light source with a defined output (e.g., consistent with ICH Q1B guidelines).
- Simultaneously, prepare a control sample wrapped in aluminum foil to protect it from light and place it in the same chamber.

- Withdraw samples and controls at appropriate time intervals.
- Prepare samples for HPLC analysis.

4. Oxidative Stress Testing:

- Protocol: Dissolve 10 mg of **Boc-Thr(Fmoc-Val)-OH** in 10 mL of a suitable solvent.
- Add 1 mL of 3% hydrogen peroxide solution.
- Store the solution at room temperature, protected from light.
- Withdraw aliquots at various time points (e.g., 2, 4, 8, 12, and 24 hours).
- Quench the reaction if necessary (e.g., with sodium bisulfite) before HPLC analysis.

Stability-Indicating HPLC Method

A validated stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential to separate and quantify the intact **Boc-Thr(Fmoc-Val)-OH** from its potential degradation products.[5]

Instrumentation and Conditions:

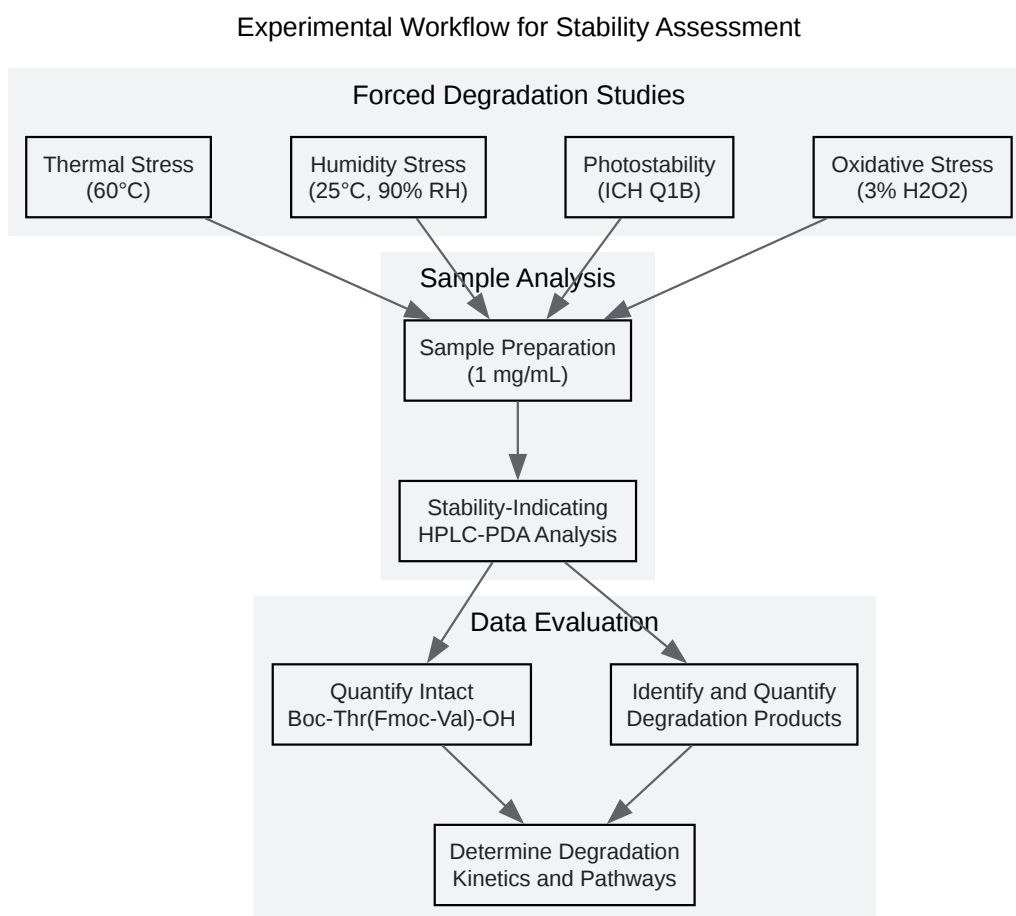
- HPLC System: A system equipped with a pump, autosampler, column oven, and a photodiode array (PDA) detector.
- Column: A reversed-phase C18 column (e.g., 4.6 x 150 mm, 3.5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- Gradient Elution:

Time (min)	% Mobile Phase B
0	30
20	80
25	80
26	30

| 30 | 30 |

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 265 nm (for the Fmoc group) and 210 nm (for the peptide backbone).
- Injection Volume: 10 µL.

Method Validation: The HPLC method should be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust for its intended purpose of stability testing.



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Caption: A workflow diagram for the comprehensive stability assessment of **Boc-Thr(Fmoc-Val)-OH**.

Conclusion

The stability of **Boc-Thr(Fmoc-Val)-OH** is a critical factor for its successful application in peptide synthesis. Adherence to the recommended storage conditions is essential to minimize

degradation. For applications requiring a comprehensive understanding of its stability profile, the execution of forced degradation studies coupled with a validated stability-indicating HPLC method is strongly recommended. This technical guide provides the foundational information and experimental framework for researchers, scientists, and drug development professionals to ensure the quality and reliability of this important synthetic building block.

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